

IUPAC name and CAS number for 2-acetylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetylbenzaldehyde

Cat. No.: B1198548

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Technical Guide: 2-Acetylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Acetylbenzaldehyde is an aromatic organic compound of interest in synthetic and medicinal chemistry. Its bifunctional nature, possessing both an aldehyde and a ketone group in an ortho relationship on a benzene ring, makes it a versatile precursor for the synthesis of various heterocyclic compounds and a potential scaffold for the development of novel therapeutic agents. This guide provides an in-depth overview of its chemical identity, a detailed experimental protocol for its synthesis, and an exploration of its potential role in modulating cellular signaling pathways.

Compound Identification

A summary of the key identifiers for **2-acetylbenzaldehyde** is presented in the table below.

Identifier	Value
IUPAC Name	2-acetylbenzaldehyde
CAS Number	24257-93-0
Molecular Formula	C ₉ H ₈ O ₂
Molecular Weight	148.16 g/mol
Synonyms	o-Acetylbenzaldehyde, 2-Formylacetophenone

Synthesis of 2-Acetylbenzaldehyde

A common and effective method for the synthesis of **2-acetylbenzaldehyde** is through a palladium-catalyzed Stille cross-coupling reaction. This method offers good yields and functional group tolerance.

Experimental Protocol: Stille Coupling Reaction

This protocol details the synthesis of **2-acetylbenzaldehyde** from 2-bromobenzaldehyde and tributyl(1-ethoxyvinyl)tin. The reaction proceeds via a Stille coupling, followed by acidic hydrolysis of the resulting vinyl ether.

Reaction Scheme:

Materials and Reagents:

- 2-Bromobenzaldehyde
- Tributyl(1-ethoxyvinyl)tin
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Toluene, anhydrous
- Hydrochloric acid (2M)
- Diethyl ether

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

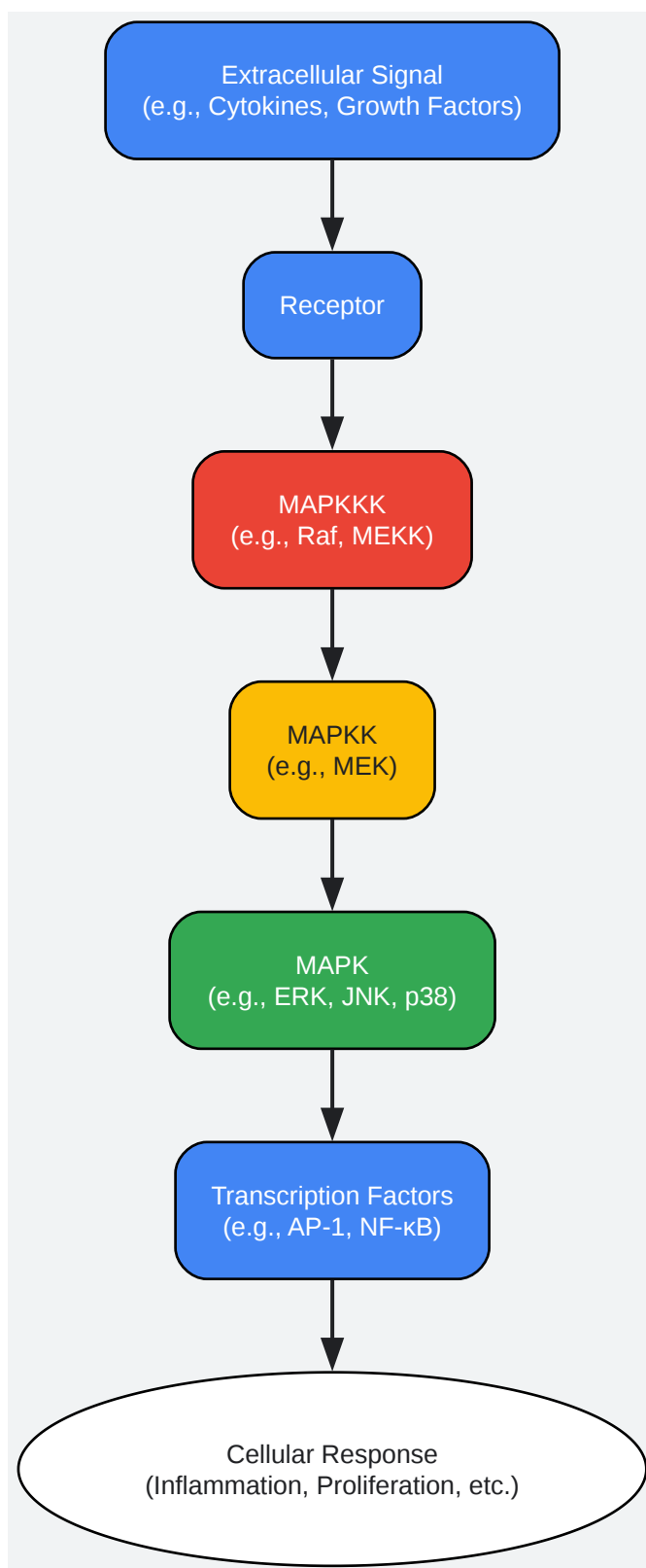
- **Reaction Setup:** To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromobenzaldehyde (1.0 eq) and tetrakis(triphenylphosphine)palladium(0) (0.05 eq).
- **Inert Atmosphere:** Evacuate and backfill the flask with argon or nitrogen gas three times to establish an inert atmosphere.
- **Addition of Reagents:** Add anhydrous toluene via syringe, followed by the addition of tributyl(1-ethoxyvinyl)tin (1.2 eq).
- **Reaction:** Heat the reaction mixture to reflux (approximately $110\text{ }^\circ\text{C}$) and maintain for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Hydrolysis:** Upon completion, cool the reaction mixture to room temperature. Add 2M hydrochloric acid and stir vigorously for 1 hour to hydrolyze the vinyl ether intermediate.
- **Work-up:**
 - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
 - Wash the combined organic layers sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **2-acetylbenzaldehyde**.

Biological Activity and Signaling Pathways

While research specifically on **2-acetylbenzaldehyde** is ongoing, studies on related benzaldehyde derivatives have indicated potential anti-inflammatory and other biological activities. A key mechanism implicated in the anti-inflammatory effects of some small molecules is the modulation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^[1]

Signaling Pathway: Mitogen-Activated Protein Kinase (MAPK) Pathway

The MAPK pathway is a crucial signaling cascade that regulates a wide range of cellular processes, including inflammation, cell proliferation, differentiation, and apoptosis.^[2] The pathway consists of a three-tiered kinase module: a MAP kinase kinase kinase (MAPKKK), a MAP kinase kinase (MAPKK), and a MAP kinase (MAPK).^[2] Extracellular signals, such as cytokines and growth factors, activate this cascade, leading to the phosphorylation and activation of downstream transcription factors that modulate gene expression.^[3] Benzaldehyde derivatives have been shown to inhibit the phosphorylation of key MAPK proteins like ERK, JNK, and p38, thereby suppressing the production of pro-inflammatory mediators.^[1]



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Caption: A simplified diagram of the MAPK signaling cascade.

Conclusion

2-Acetylbenzaldehyde is a valuable building block in organic synthesis with potential applications in drug discovery. The provided experimental protocol for its synthesis via Stille coupling offers a reliable method for its preparation. Further investigation into its biological activities, particularly in the context of modulating signaling pathways like the MAPK cascade, may unveil novel therapeutic opportunities.

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References

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- To cite this document: BenchChem. [IUPAC name and CAS number for 2-acetylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198548#iupac-name-and-cas-number-for-2-acetylbenzaldehyde]

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